

comparing 4-Aminohexan-3-ol HCl with 3-aminohexan-4-ol HCl

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Compound of Interest

Compound Name: 4-Aminohexan-3-ol hydrochloride

Cat. No.: B15264986

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This guide provides a rigorous technical comparison of 4-Aminohexan-3-ol HCl and its nominal variant 3-aminohexan-4-ol HCl.^{[1][2]}

Executive Summary: Nomenclature & Identity

Core Finding: 4-Aminohexan-3-ol HCl and 3-aminohexan-4-ol HCl refer to the exact same chemical entity (regio-identity).^{[1][2]}

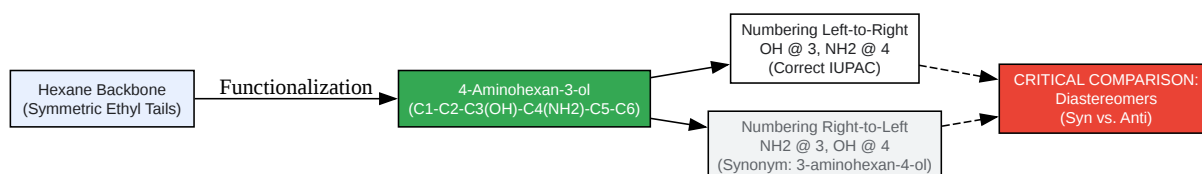
The confusion arises from the symmetry of the hexane backbone.^[1] The molecule consists of a 6-carbon chain where the functional groups (amine and hydroxyl) are located on the central carbons (C3 and C4).^{[1][2]} Because both "tails" of the molecule are ethyl groups, numbering from either end results in the same connectivity.^{[1][2]}

- IUPAC Standard: The hydroxyl group (-ol) has priority over the amine group (-amino).^{[1][2]} Therefore, the chain is numbered to give the hydroxyl the lower locant (3).^{[1][2]} Correct Name: 4-Aminohexan-3-ol.^{[1][2]}
- Non-Standard/Synonym: "3-aminohexan-4-ol" is a result of numbering from the opposite end, which is chemically identical but nomenclaturally incorrect.^{[1][2]}

Scope of Guide: Since the regioisomers are identical, this guide pivots to the critical scientific comparison relevant to researchers: the Diastereomeric Performance (Syn vs. Anti). These stereoisomers exhibit distinct physical properties, biological activities, and synthetic utilities.^[1]^[2]

Part 1: Chemical Structure & Symmetry Analysis

The following diagram illustrates why these two names refer to the same molecule and highlights the stereochemical centers that define the actual performance differences.



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Figure 1: Structural identity analysis demonstrating the symmetry of the 4-aminohexan-3-ol scaffold.

Part 2: Comparative Performance (Syn- vs. Anti-Diastereomers)

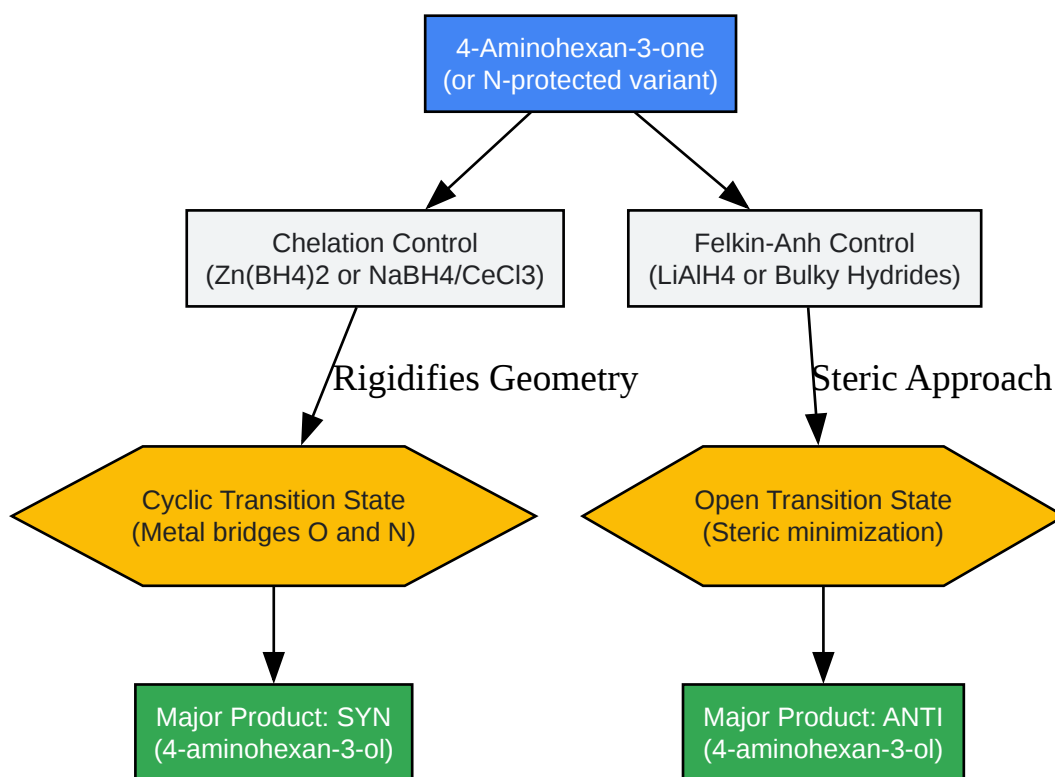
In drug development, the relative stereochemistry (Syn/Erythro vs. Anti/Threo) dictates receptor binding affinity and catalytic efficiency in ligand applications.^[1]^[2]

Physical & Spectroscopic Profile

Feature	Syn-Isomer (Erythro)	Anti-Isomer (Threo)	Implication for Research
Thermodynamic Stability	Generally favored by chelation-controlled synthesis. [1] [2]	Generally favored by Felkin-Anh non-chelation control. [1] [2]	dictates synthetic route selection. [1] [2]
NMR Coupling ()	Small (Hz)	Large (Hz)	Key Identification Method. Anti-isomers adopt an anti-periplanar conformation, maximizing J-coupling. [1] [2]
H-Bonding	Strong intramolecular OH [1] [2] ...N H-bond. [1] [2]	Weaker intramolecular interaction; intermolecular dominant. [1] [2]	Syn-isomers often show higher solubility in non-polar solvents. [1] [2]
Chromatography (SiO2)	Higher (typically). [1] [2]	Lower (typically). [1] [2]	Anti-isomer interacts more strongly with silica silanols. [1] [2]
Bioactivity Potential	Mimics "folded" peptide states. [1] [2]	Mimics "extended" peptide states. [1] [2]	Critical for protease inhibitor design (e.g., transition state mimetics). [1] [2]

Synthetic Pathways & Selectivity

The choice of reducing agent determines which diastereomer is produced from the precursor ketone (4-aminohexan-3-one).[\[1\]](#)[\[2\]](#)



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Figure 2: Divergent synthesis pathways for accessing specific diastereomers of 4-aminohexan-3-ol.

Part 3: Regioisomeric Alternatives

If your research requires a structural alternative with different steric properties, consider 2-aminohexan-3-ol.^{[1][2]} Unlike the symmetric 4-amino/3-ol scaffold, this isomer is asymmetric.^{[1][2]}

Property	4-Aminohexan-3-ol (Target)	2-Aminohexan-3-ol (Alternative)
Symmetry	Symmetric (Ethyl/Ethyl tails)	Asymmetric (Methyl/Propyl tails)
Steric Bulk	Balanced steric environment. [1][2]	Higher steric differentiation (Methyl is smaller than Propyl). [1][2]
Application	General chiral auxiliary; C2-symmetric ligand precursors. [1][2]	Specific binding pockets requiring asymmetry.[1][2]

Part 4: Experimental Protocols

Protocol A: Synthesis of Syn-4-Aminohexan-3-ol (Chelation Control)

Objective: To maximize the formation of the Syn diastereomer using Zinc Borohydride.

- Reagent Prep: Generate

in situ by adding saturated

(ether solution) to a suspension of

in dry ether.[1][2] Stir for 12h and decant supernatant.

- Reaction: Dissolve 4-aminohexan-3-one HCl (1.0 eq) in dry THF at -78°C.

- Addition: Add

solution (1.5 eq) dropwise over 30 minutes. The zinc coordinates the ketone oxygen and amine nitrogen, locking the conformation.[1][2]

- Workup: Warm to 0°C. Quench with 1M HCl (carefully). Extract with DCM.[1][2] Basify aqueous layer to pH 10 and extract again to recover the free amine.[1][2]

- Purification: Convert to HCl salt by adding 2M HCl in ether. Recrystallize from EtOH/EtOAc.

- Validation: Check

-NMR.[1][2][3][4] Syn isomer should show

Hz.[1][2]

Protocol B: Differentiation via Oxazolidinone Formation

Objective: To confirm relative stereochemistry.

- Cyclization: Treat the amino alcohol (free base) with carbonyldiimidazole (CDI) or phosgene equivalent in DCM with TEA.[1][2]
- Analysis:
 - Syn-isomer yields a cis-4,5-diethyl-oxazolidinone.[1][2]
 - Anti-isomer yields a trans-4,5-diethyl-oxazolidinone.[1][2]
 - The cis isomer typically displays distinct NOE (Nuclear Overhauser Effect) signals between the ring protons, whereas the trans isomer does not.[1][2]

References

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